

Solubility Profile of D-Leucine Ethyl Ester Hydrochloride: A Technical Guide

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Compound of Interest

Compound Name: *D-Leucine ethyl ester hydrochloride*

Cat. No.: *B613196*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **D-Leucine ethyl ester hydrochloride** in water and common organic solvents. Due to the limited availability of specific quantitative data in public literature, this document summarizes the available qualitative information and presents a general experimental protocol for determining the precise solubility in a laboratory setting.

Introduction

D-Leucine ethyl ester hydrochloride is a derivative of the essential amino acid D-leucine. It is utilized as a building block in peptide synthesis and is of interest to researchers in drug development and nutritional science. Understanding its solubility is critical for its effective use in various experimental and formulation contexts. This guide aims to provide a foundational understanding of its solubility characteristics.

Physicochemical Properties

A summary of the key physicochemical properties of **D-Leucine ethyl ester hydrochloride** is presented in Table 1. These properties are essential for understanding its behavior in different solvent systems.

Table 1: Physicochemical Properties of **D-Leucine Ethyl Ester Hydrochloride**

Property	Value	Reference
Molecular Formula	C ₈ H ₁₇ NO ₂ ·HCl	[1]
Molecular Weight	195.7 g/mol	[1]
Appearance	White powder	[1]
Melting Point	121 - 127 °C	[1]
Optical Rotation	[α]D ₂₅ = -18 ± 2° (c=1 in EtOH)	[1]

Solubility Data

While precise quantitative solubility data for **D-Leucine ethyl ester hydrochloride** is not widely published, qualitative descriptions and information on analogous compounds provide valuable insights. Table 2 summarizes the available qualitative solubility information. It is important to note that the L-enantiomer, L-Leucine ethyl ester hydrochloride, is reported to be soluble in water, and it is highly probable that the D-enantiomer exhibits similar solubility.

Table 2: Qualitative Solubility of **D-Leucine Ethyl Ester Hydrochloride** and its L-Enantiomer

Solvent	Qualitative Solubility	Compound	Reference
Water	Soluble	L-Leucine ethyl ester hydrochloride	[2]
Various Solvents	Allows for easy incorporation into formulations	D-Leucine ethyl ester hydrochloride	[1]
Ethanol	Soluble (based on recrystallization)	L-Leucine ethyl ester hydrochloride	

Experimental Protocol for Solubility Determination

For researchers requiring precise quantitative solubility data, the following general experimental protocol can be employed. This method is based on the principle of creating a saturated solution and then determining the concentration of the dissolved solute.

4.1. Materials

- **D-Leucine ethyl ester hydrochloride**
- Solvent of interest (e.g., water, ethanol, methanol, DMSO)
- Vials with screw caps
- Analytical balance
- Magnetic stirrer and stir bars or a shaker bath
- Temperature-controlled environment (e.g., incubator, water bath)
- Centrifuge
- Syringes and syringe filters (e.g., 0.22 µm)
- High-Performance Liquid Chromatography (HPLC) system or other suitable analytical instrument (e.g., UV-Vis spectrophotometer, gravimetric analysis equipment)

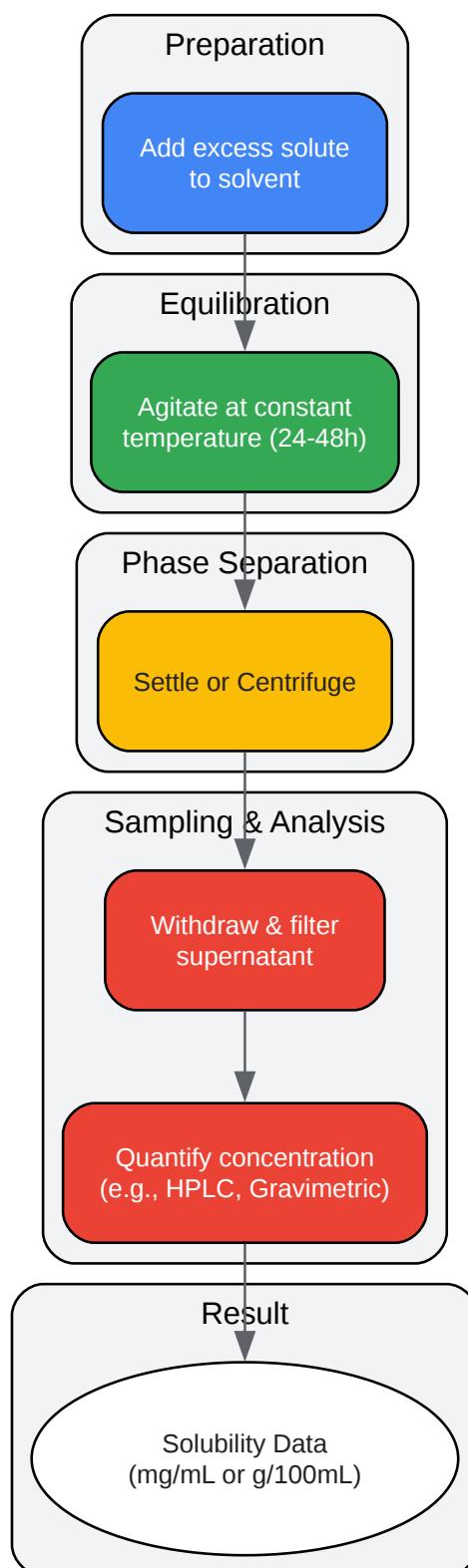
4.2. Procedure

- Preparation of Supersaturated Solutions: Add an excess amount of **D-Leucine ethyl ester hydrochloride** to a known volume of the solvent in a sealed vial. The excess solid should be clearly visible.
- Equilibration: Place the vials in a temperature-controlled shaker or on a magnetic stirrer at a constant temperature (e.g., 25 °C) for a sufficient period (typically 24-48 hours) to ensure equilibrium is reached. The solution should be continuously agitated.
- Phase Separation: After equilibration, allow the vials to stand undisturbed at the same constant temperature to let the excess solid settle. Alternatively, centrifuge the vials to pellet the undissolved solid.

- Sample Collection: Carefully withdraw an aliquot of the clear supernatant using a syringe.
- Filtration: Immediately filter the aliquot through a syringe filter into a clean, pre-weighed vial to remove any remaining suspended particles.
- Quantification: Determine the concentration of **D-Leucine ethyl ester hydrochloride** in the filtered solution using a validated analytical method.
 - HPLC Method: Dilute the filtered solution with a suitable mobile phase and analyze using an HPLC system with a suitable detector (e.g., UV or ELSD). A calibration curve prepared with known concentrations of the compound should be used for quantification.
 - Gravimetric Method: Accurately weigh the filtered solution, then evaporate the solvent under controlled conditions (e.g., in a vacuum oven) until a constant weight of the dried solute is achieved. The solubility can then be calculated.
- Data Reporting: Express the solubility in appropriate units, such as mg/mL or g/100mL.

Visualizing the Experimental Workflow

The following diagram illustrates the general workflow for the experimental determination of solubility.



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Caption: Experimental workflow for determining the solubility of a compound.

Conclusion

While quantitative solubility data for **D-Leucine ethyl ester hydrochloride** is not readily available in the public domain, qualitative information suggests its solubility in water and some organic solvents. For applications requiring precise solubility values, the experimental protocol outlined in this guide provides a robust framework for their determination. Researchers are encouraged to perform their own solubility studies to obtain data specific to their experimental conditions and solvent systems.

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